

# handling and storage recommendations for 1-(4-Sec-butylphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-Sec-butylphenyl)ethanone

Cat. No.: B155789

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## Technical Support Center: 1-(4-Sec-butylphenyl)ethanone

Welcome to the technical support guide for **1-(4-Sec-butylphenyl)ethanone** (CAS No. 7645-81-0), a key intermediate in pharmaceutical synthesis.[\[1\]](#)[\[2\]](#) This document provides researchers, scientists, and drug development professionals with essential information on its handling, storage, and troubleshooting common experimental issues. Our goal is to ensure the integrity of your research and the safety of your laboratory personnel.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary uses of **1-(4-Sec-butylphenyl)ethanone** in research and development?

**A1:** **1-(4-Sec-butylphenyl)ethanone** is a crucial synthetic intermediate. It is notably used in the synthesis of 2-(p-sec-Butylphenyl)propionic Acid, an impurity of Ibuprofen.[\[2\]](#) Its structural properties make it a valuable building block in the development of various pharmaceutical compounds.

**Q2:** What are the key physical and chemical properties I should be aware of?

**A2:** Understanding the physicochemical properties of **1-(4-Sec-butylphenyl)ethanone** is fundamental to its proper handling and use in experiments. Below is a summary of its key

characteristics:

Property	Value	Source
CAS Number	7645-81-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C12H16O	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	176.26 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Not explicitly stated, but related compounds are liquid.	
Boiling Point	252.00 to 254.00 °C @ 760.00 mm Hg (estimated for an isomer)	<a href="#">[5]</a>
Flash Point	86.00 °F / 30.00 °C (for an isomer)	<a href="#">[5]</a>
Density	0.96 g/cm³ at 20 °C (for a related compound)	<a href="#">[6]</a>
Solubility	Slightly miscible with water; miscible with chloroform and methanol (for a related compound).	<a href="#">[6]</a>

Q3: What are the recommended storage conditions for **1-(4-Sec-butylphenyl)ethanone**?

A3: Proper storage is critical to maintain the stability and purity of **1-(4-Sec-butylphenyl)ethanone**. It is recommended to store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#) Some suppliers recommend refrigeration at 2-8°C. [\[1\]](#) It should be kept away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: To ensure personal safety, it is imperative to use appropriate PPE. This includes:

- Eye Protection: Safety glasses or goggles.

- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[9]

Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[7][10]

## Troubleshooting Guide

### Problem 1: Inconsistent Experimental Results

- Possible Cause 1: Compound Degradation. Improper storage can lead to the degradation of **1-(4-Sec-butylphenyl)ethanone**. Exposure to heat, light, or air can compromise its purity.
  - Solution: Always ensure the container is tightly sealed after use and stored under the recommended conditions.[6][7] If degradation is suspected, it is advisable to verify the compound's purity via analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Possible Cause 2: Contamination. Cross-contamination from other reagents or solvents can lead to unexpected side reactions and inconsistent results.
  - Solution: Use clean, dedicated glassware and equipment for handling **1-(4-Sec-butylphenyl)ethanone**. Ensure that all solvents and other reagents are of high purity.

### Problem 2: Difficulty in Dissolving the Compound

- Possible Cause: Use of an inappropriate solvent.
  - Solution: Based on the properties of related compounds, **1-(4-Sec-butylphenyl)ethanone** is expected to be slightly miscible with water but should dissolve in organic solvents like chloroform and methanol.[6] If you are experiencing solubility issues, consider using a different organic solvent. Gentle warming and agitation can also aid in dissolution, but be mindful of the compound's flash point.

## Experimental Protocols

### Preparation of a Standard Solution (1 mg/mL in Methanol)

This protocol outlines the steps for preparing a standard solution of **1-(4-Sec-butylphenyl)ethanone**, which can be used for various analytical purposes.

Materials:

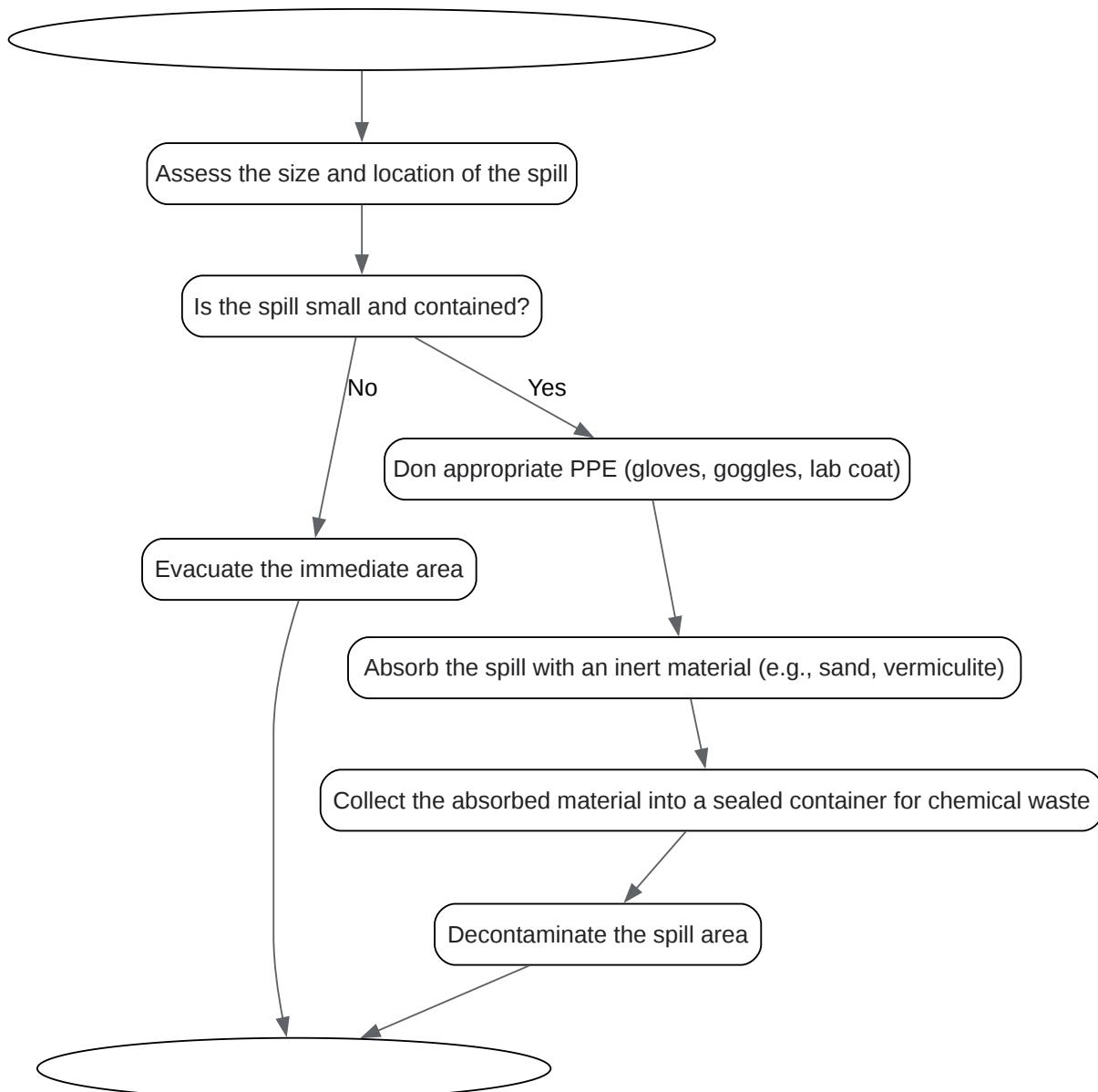
- **1-(4-Sec-butylphenyl)ethanone**
- Anhydrous methanol (analytical grade)
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Pipettes
- Personal Protective Equipment (PPE)

Procedure:

- Safety First: Don the appropriate PPE, including safety glasses, gloves, and a lab coat. Conduct all work in a chemical fume hood.
- Weighing: Accurately weigh approximately 10 mg of **1-(4-Sec-butylphenyl)ethanone** using an analytical balance. Record the exact weight.
- Dissolution: Carefully transfer the weighed compound into a 10 mL volumetric flask.
- Solvent Addition: Add a small amount of anhydrous methanol to the flask to dissolve the compound. Gently swirl the flask to ensure complete dissolution.
- Dilution to Volume: Once the compound is fully dissolved, add more anhydrous methanol to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the standard solution to a labeled, tightly sealed container. Store in a cool, dark place, preferably refrigerated, to maintain its stability.

# Visual Workflow

Decision Tree for Handling a Spill of **1-(4-Sec-butylphenyl)ethanone**



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Caption: A decision-making workflow for the safe handling of a **1-(4-Sec-butylphenyl)ethanone** spill.

## Safe Disposal

Unused **1-(4-Sec-butylphenyl)ethanone** and any contaminated materials should be disposed of as hazardous chemical waste.[\[11\]](#) It is recommended to contact a licensed professional waste disposal service to ensure compliance with local, regional, and national regulations.[\[9\]](#) [\[11\]](#) Do not dispose of this chemical down the drain.[\[9\]](#)[\[11\]](#)

## References

- Ethanone, 1-(4-butylphenyl)- | C12H16O | CID 123470 - PubChem. (URL: [\[Link\]](#))
- para-tert-butyl acetophenone, 943-27-1 - The Good Scents Company. (URL: [\[Link\]](#))
- CAS No : 7645-81-0 | Product Name : 1-(4-Sec-butylphenyl)
- Safety Data Sheet - Angene Chemical. (URL: [\[Link\]](#))
- Safety data sheet - British Pharmacopoeia. (URL: [\[Link\]](#))
- p-tert-Butylacetophenone | C12H16O | CID 13669 - PubChem. (URL: [\[Link\]](#))
- Ethanone, 1-(4-butoxyphenyl)- | C12H16O2 | CID 79814 - PubChem. (URL: [\[Link\]](#))
- Ethanone, 1-(4-ethylphenyl)- - Synerzine. (URL: [\[Link\]](#))
- Material Safety D

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